

Vimirogant Specificity and Experimental Data

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Compound Focus: Vimirogant

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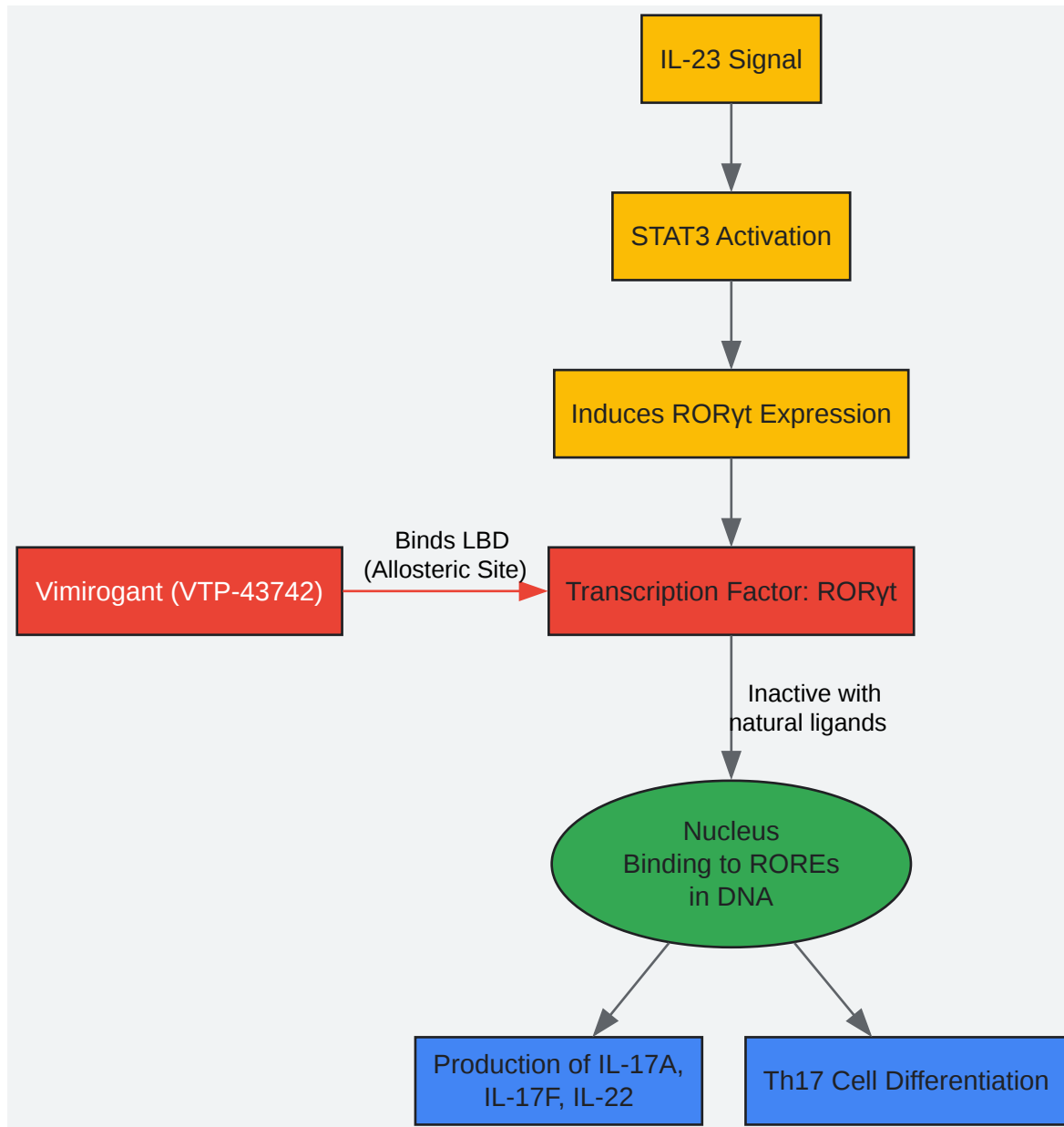
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The table below summarizes the key quantitative data on **Vimirogant**'s specificity and activity from the available literature [1] [2].

Parameter	Experimental Value
Target	ROR γ t (Retinoid-related orphan receptor gamma t)
Mechanism	Inverse agonist [3]
Ki (Binding Affinity)	3.5 nM [2]
IC50 (Functional Activity)	17 nM [2]
Selectivity vs. ROR α	>1000-fold [2]
Selectivity vs. ROR β	>1000-fold [2]
Cellular IC50 (IL-17A inhibition in hPBMCs)	18 nM [2]
Cellular IC50 (IL-17A inhibition in mouse splenocytes)	57 nM [2]
Impact on Th1, Th2, Treg	No effect on differentiation at tested concentrations [2]

RORyt Signaling and Vimirogant's Role

This diagram illustrates the signaling pathway that **Vimirogant** inhibits and its specific mechanism of action.



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Context and Limitations of Available Data

The search results confirm **Vimirogant** is a potent and selective ROR γ t inverse agonist, but the information has important limitations for your requested guide.

- **Lack of Direct Comparative Data:** The available data does not include side-by-side comparisons of **Vimirogant**'s K_i , IC50, or cellular activity against other ROR γ t inhibitors.
- **Incomplete Methodological Details:** Key experimental details are missing, such as:
 - The specific assay types used (e.g., TR-FRET, SPR) for binding and functional data.
 - Detailed cell culture conditions for the hPBMC and mouse splenocyte experiments.
 - The specific concentrations of co-stimulants used to trigger Th17 differentiation and IL-17 production.
- **Unclear Clinical Status:** While one source mentions **Vimirogant** was potentially under investigation for psoriasis [1], its current clinical development status for any indication is not clarified in the search results.

Suggestions for Further Research

To compile a more comprehensive comparison guide, you may need to:

- **Consult Specialized Databases:** Deepen your search on platforms like PubMed, Google Scholar, or patent databases using terms like "ROR γ t inhibitor comparison," "VTP-43742 clinical trial," and the names of other specific inhibitors.
- **Access Original Research:** Look for primary research articles that detail head-to-head studies of ROR γ t inhibitors.
- **Review Conference Proceedings:** Check abstracts from major immunology and dermatology conferences, which often present pre-clinical and clinical comparative data.

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References

1. Experimental Pharmacological Management of Psoriasis - PMC [pmc.ncbi.nlm.nih.gov]
2. Vimirogant (VTP-43742) | ROR γ t Inhibitor [medchemexpress.com]
3. Small molecule inhibitors of ROR γ t for Th17 regulation in ... [pmc.ncbi.nlm.nih.gov]

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